

Technical Guide: Physicochemical Properties of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

Cat. No.: B127465

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide is a biphenyl derivative that serves as a key intermediate and a significant impurity in the synthesis of Telmisartan, an angiotensin II receptor antagonist used in the management of hypertension.^[1] A thorough understanding of its physicochemical properties is crucial for optimizing synthetic routes, developing analytical methods for quality control, and evaluating its potential biological implications. This technical guide provides a comprehensive overview of the known physicochemical data, experimental protocols, and relevant biological information for **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide**.

Physicochemical Properties

A summary of the key physicochemical properties of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** is presented in the tables below. These values have been compiled from various sources and include both experimental and computed data.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ BrNO	[2] [3]
Molecular Weight	290.16 g/mol	[2] [3]
CAS Number	147404-72-6	[2] [3]
Appearance	White to Off-White Solid	[4]
Melting Point	219 - 221 °C	[4]
Density	1.429 g/cm ³	[4]
Solubility	Chloroform (Very Slightly, Heated), DMSO (Slightly), Methanol (Slightly, Heated)	[4]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[4]

Computed Properties

Property	Value	Source
XLogP3	2.8	[3]
Topological Polar Surface Area	43.1 Å ²	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	2	[3]

Experimental Protocols

Synthesis of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

A common method for the synthesis of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide involves the bromination of 4'-methylbiphenyl-2-carboxamide. The following protocol is based

on the procedure described in European Patent EP 0 553 879 A2.[\[5\]](#)

Materials:

- 4'-methylbiphenyl-2-carboxamide
- N-Bromosuccinimide (NBS)
- 2,2'-Azobis(2,4-dimethylvaleronitrile) (V-65) or other radical initiator
- Methylene chloride (CH_2Cl_2)
- Water

Procedure:

- A reaction vessel is charged with methylene chloride, 4'-methylbiphenyl-2-carboxamide, N-bromosuccinimide, and a catalytic amount of a radical initiator such as 2,2'-azobis(2,4-dimethylvaleronitrile).
- The reaction mixture is heated to reflux (approximately 45-47 °C) with stirring for a period of 3 to 4 hours.
- After the reaction is complete, the mixture is cooled, and the byproduct, succinimide, is removed by washing the organic layer with water.
- The methylene chloride layer is then gradually cooled to 0°C to induce crystallization of the product.
- The resulting white crystals of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** are collected by filtration, washed with cold methylene chloride, and dried.

Yield:

The reported yield for this process is approximately 60.5%.[\[5\]](#)

Purification

Purification of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** can be achieved by recrystallization from a suitable solvent system. Based on the synthesis protocol, methylene chloride is a viable solvent for crystallization.^[5] Further purification, if necessary, could be performed using column chromatography on silica gel, employing a solvent gradient of hexane and ethyl acetate.

Biological Information

Role as a Telmisartan Impurity

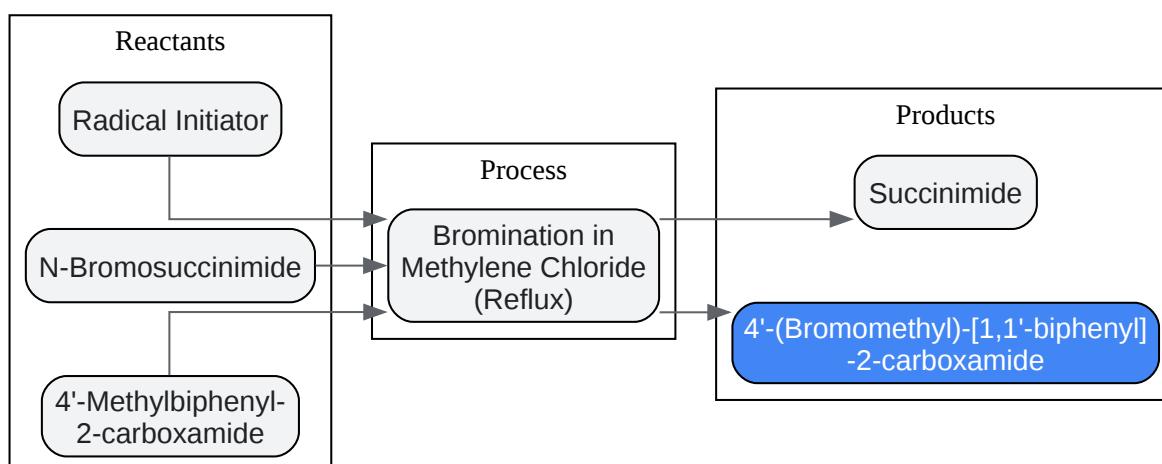
4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide is primarily recognized as a process-related impurity in the manufacturing of Telmisartan.^[1] Its presence in the final drug product needs to be monitored and controlled to ensure the safety and efficacy of the medication.

In Vitro Metabolism

In vitro studies have shown that **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide** can be metabolized. The primary metabolic pathways involve the transformation of the bromomethyl group. The main metabolites identified are 4'-hydroxymethyl-[1,1'-biphenyl]-2-carboxamide and 4'-carboxy-[1,1'-biphenyl]-2-carboxamide.^[6]

Visualizations

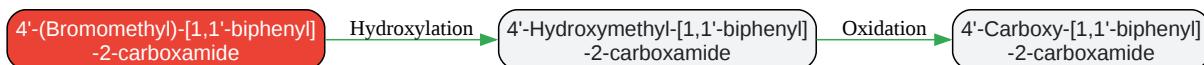
Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide**.

In Vitro Metabolic Pathway

[Click to download full resolution via product page](#)

Caption: In Vitro Metabolism of **4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. scbt.com [scbt.com]
- 3. 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide | C14H12BrNO | CID 15219006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4'-(Bromomethyl)biphenyl-2-carboxamide | 147404-72-6 [chemicalbook.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide | 147404-72-6 | IB19246 [biosynth.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127465#physicochemical-properties-of-4-bromomethyl-1-1-biphenyl-2-carboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com